

# How to reduce background fluorescence in FAM-DEVD-FMK staining

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## Compound of Interest

**Compound Name:** *Fluorescein-6-carboxyl-Asp(OMe)-Glu(OMe)-Val-DL-Asp(OMe)-fluoromethylketone*

**Cat. No.:** B6303576

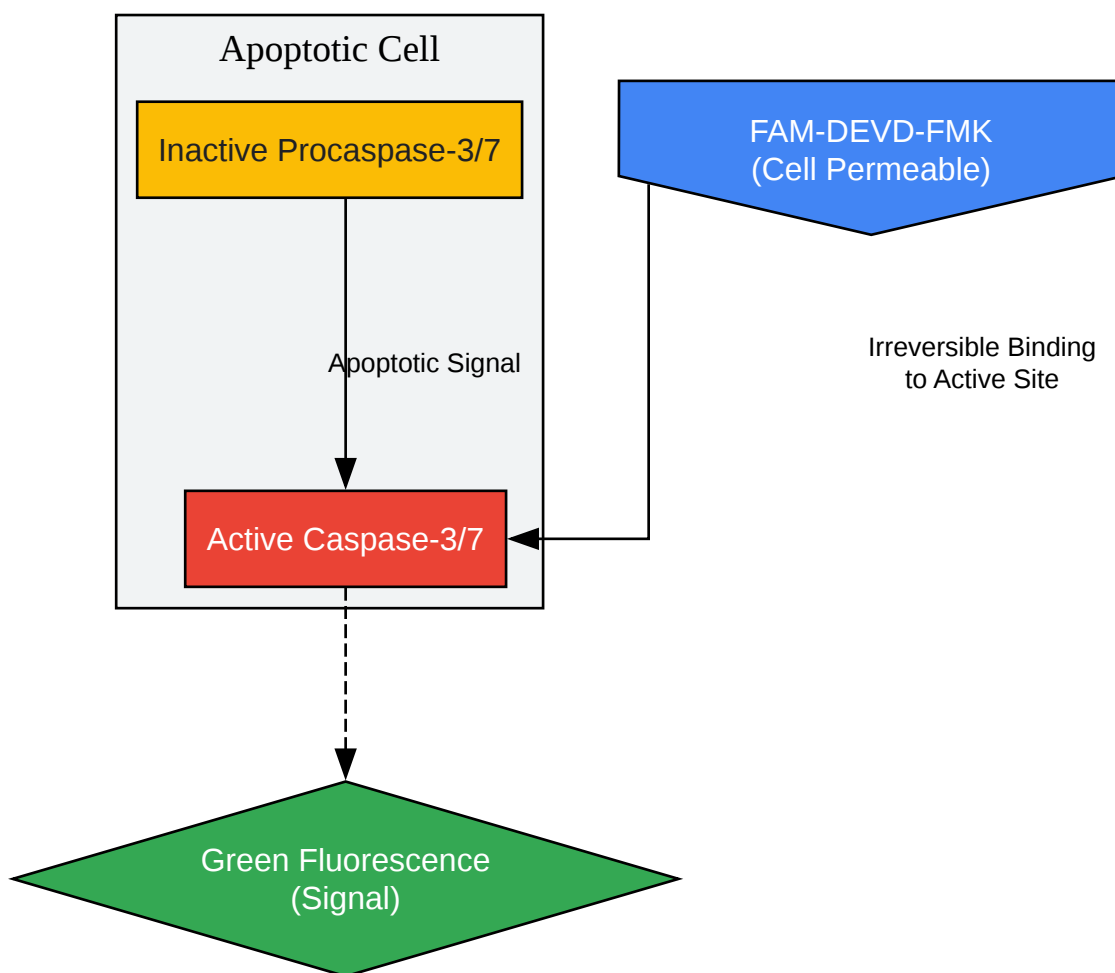
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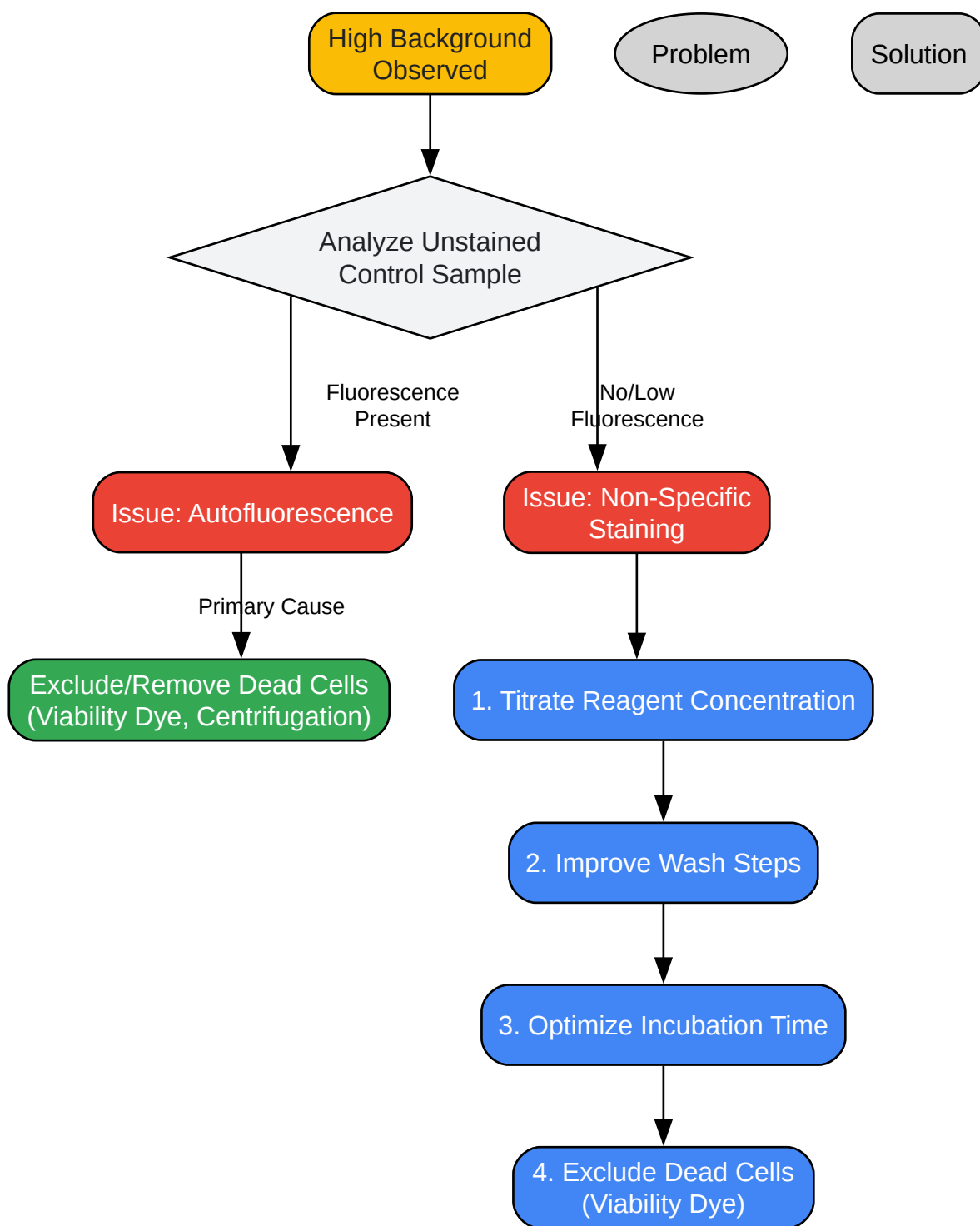
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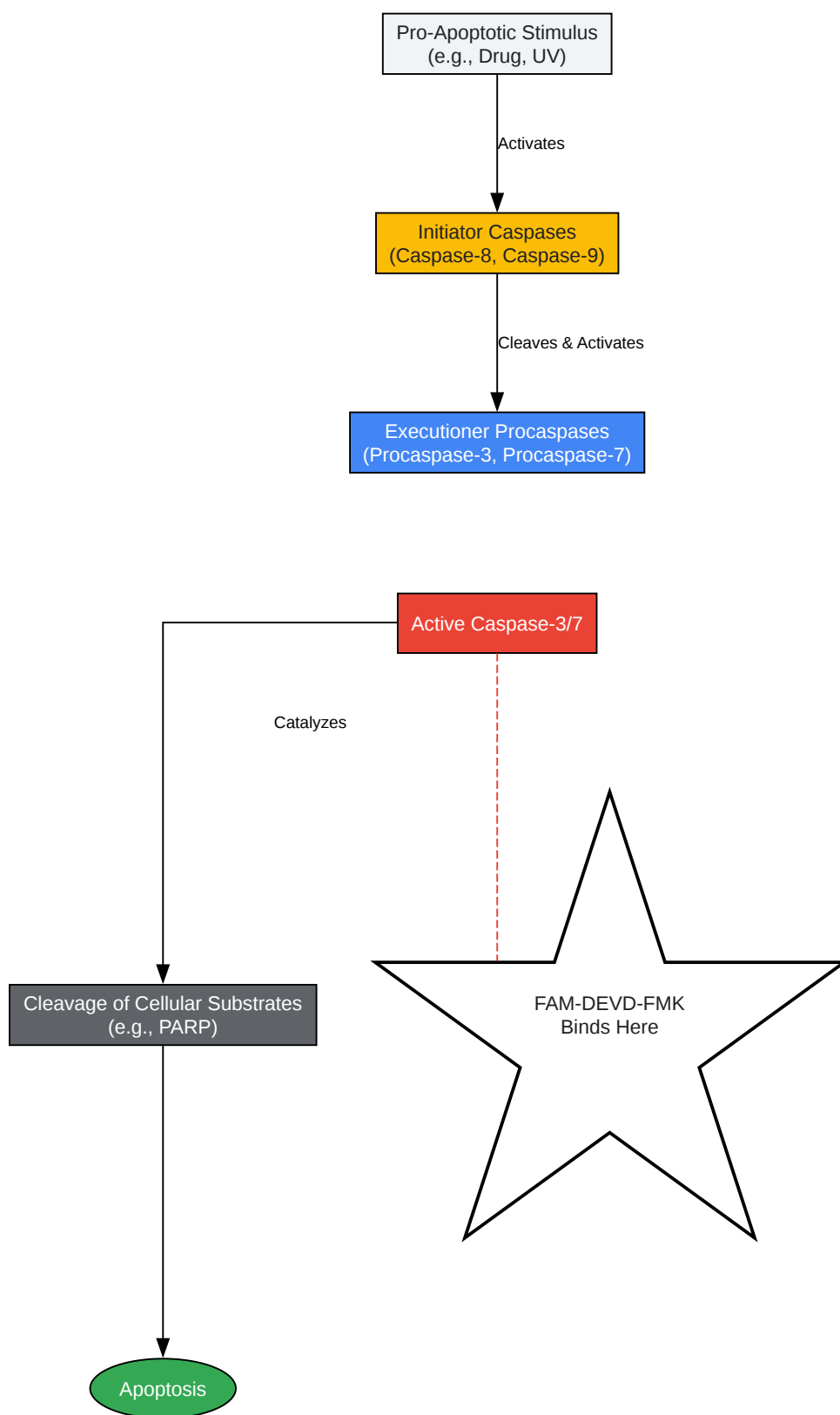
This guide provides troubleshooting strategies and frequently asked questions (FAQs) to help researchers reduce background fluorescence in FAM-DEVD-FMK staining experiments, ensuring high-quality and reliable data for apoptosis detection.

## Understanding FAM-DEVD-FMK Staining

FAM-DEVD-FMK is a cell-permeable, non-toxic fluorescent probe used to detect activated caspase-3 and caspase-7 in living cells.<sup>[1]</sup> The probe consists of the FAM green fluorescent dye linked to the DEVD peptide sequence, which is a specific recognition motif for caspase-3 and -7.<sup>[2][3]</sup> A fluoromethyl ketone (FMK) moiety allows the probe to bind irreversibly to the active site of these caspases.<sup>[3][4]</sup> The resulting stable, fluorescent signal is a direct measure of caspase-3/7 activity and an indicator of apoptosis.<sup>[5]</sup>







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